

Case studies on the successful application of N,N'-Dibenzylglycinamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'*-Dibenzylglycinamide

Cat. No.: B086113

[Get Quote](#)

References

- 1. bocsci.com [bocsci.com]
- 2. N,N'-Dibenzylglycinamide | 1089-31-2 | Benchchem [benchchem.com]
- 3. US4639468A - Derivatives of glycinamide, their preparation and their use - Google Patents [patents.google.com]
- 4. Design and pharmacological activity of glycinamide and N-methoxy amide derivatives of analogs and constitutional isomers of valproic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. New Phenylglycinamide Derivatives with Hybrid Structure as Candidates for New Broad-Spectrum Anticonvulsants - PMC [pmc.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Case studies on the successful application of N,N'-Dibenzylglycinamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086113#case-studies-on-the-successful-application-of-n-n-dibenzylglycinamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com